

A Comparative Analysis of Experimental and Calculated Detonation Parameters of Hexanitrostilbene (HNS)

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Compound of Interest

Compound Name: *HEXANITROSTILBENE*

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This guide provides a comprehensive comparison of experimentally measured and computationally calculated detonation parameters for the high explosive, **Hexanitrostilbene** (HNS). The data presented is intended to offer an objective overview of HNS performance, supported by detailed experimental methodologies.

Quantitative Data Summary

The following table summarizes the experimental and calculated detonation parameters of HNS at various densities. Experimental values have been sourced from multiple studies employing different measurement techniques, while calculated values are derived from established reactive burn models.

| Parameter | Density (g/cm ³) | Experimental Value | Calculated Value | Computational Model |
|----------------------------|------------------------------|---------------------------------------|--|---------------------|
| Detonation Velocity (km/s) | 1.0 | ~5.3[1] | - | - |
| 1.2 | ~6.0[1] | - | - | |
| 1.4 | ~6.5[1] | - | - | |
| 1.58 | ~6.7 - 6.95[2] | 6.87 | Arrhenius Reactive Burn (ARB)[2] | |
| 1.58 | ~6.7 - 6.95[2] | 6.76 | History Variable Reactive Burn (HVRB)[2] | |
| 1.60 | ~7.0[1][3] | - | - | |
| 1.65 | ~7.1[1][3] | - | - | |
| 1.70 | 7.014[4] | - | - | |
| Detonation Pressure (GPa) | 1.0 | ~8[1] | - | - |
| 1.2 | ~12[1] | - | - | |
| 1.4 | ~18[1] | - | - | |
| 1.60 | ~25[1] | ~30 (relaxing to CJ pressure)[5] | History-variable Reactive Burn (HVRB)[5] | |
| 1.65 | ~28[1] | - | - | |
| ~1.6 (unspecified) | - | Asymptote at ~20 GPa (CJ Pressure)[5] | Critical Energy Criteria Analysis[5] | |

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below.

Aquarium Technique

The aquarium technique is utilized to measure detonation velocity and pressure by observing the shock wave propagation in a transparent medium, typically water.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Methodology:

- An explosive charge, typically pressed into pellets of a specific diameter, is suspended in the center of a transparent tank (aquarium) filled with water.[\[1\]](#)[\[7\]](#)
- The charge is initiated at one end by a detonator.[\[1\]](#)
- High-speed cameras are used to capture the detonation event, recording the propagation of the detonation front through the explosive and the resulting shock wave in the surrounding water.[\[6\]](#)[\[7\]](#)
- The detonation velocity is calculated by measuring the distance the detonation front travels over a known time interval, as captured in the high-speed footage.
- The detonation pressure can be inferred from the velocity of the shock wave in the water, using the known properties of water to relate shock velocity to pressure.[\[1\]](#) Foil switches can also be placed at known distances to supplement timing measurements.[\[1\]](#)

Photonic Doppler Velocimetry (PDV)

PDV is a non-intrusive optical technique used to measure the velocity of a moving surface with high temporal resolution. It is particularly useful for studying the rapid acceleration of surfaces driven by detonation.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Methodology:

- A laser beam (typically in the infrared range, e.g., 1550 nm) is directed at the surface of interest, which could be the explosive itself or a flyer plate impacting the explosive.[\[8\]](#)[\[11\]](#)
- The light reflected from the moving surface undergoes a Doppler shift in frequency, which is proportional to the surface's velocity.[\[12\]](#)[\[13\]](#)

- This Doppler-shifted light is collected and mixed with a reference beam (light from the same laser that has not been reflected from the moving surface).[8]
- The interference between the two beams creates a "beat" frequency that is directly proportional to the velocity of the moving surface.
- This beat frequency is recorded by a high-speed photodetector and oscilloscope, and the velocity of the surface is then calculated from the frequency data.[8][11]

Dautriche Method

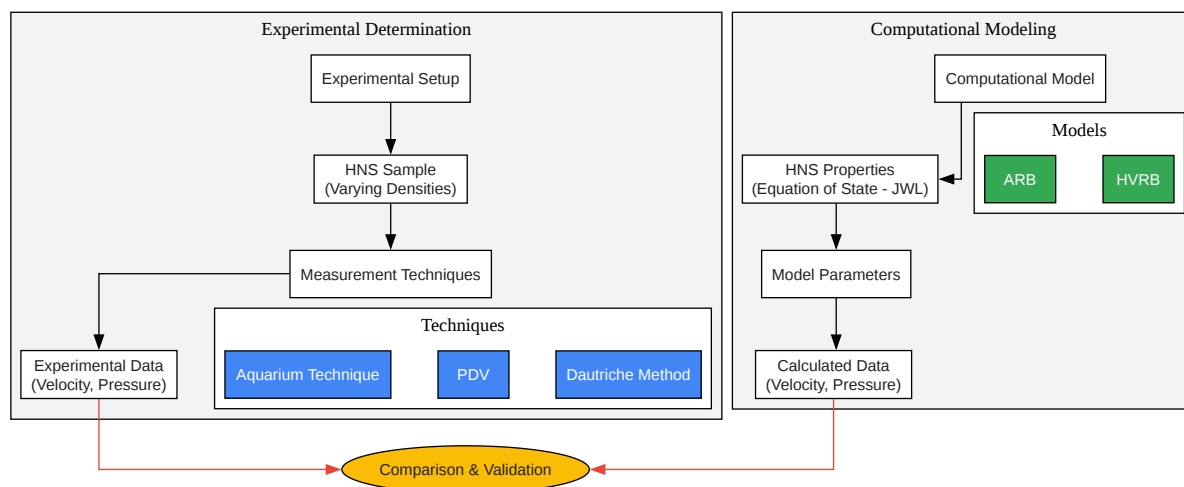
The Dautriche method is a classic and relatively simple technique for measuring the detonation velocity of an explosive.[14][15]

Methodology:

- A length of detonating cord with a known and uniform detonation velocity is used.
- Two holes are made in the explosive charge at a precisely measured distance apart.
- The two ends of the detonating cord are inserted into these holes.
- The explosive charge is initiated. The detonation wave in the main charge will initiate the two ends of the detonating cord at different times.
- Two detonation waves will then travel towards each other within the detonating cord.
- The point where these two waves collide is marked (often on a lead plate placed under the cord).
- The detonation velocity of the explosive charge can be calculated based on the known detonation velocity of the cord, the distance between the insertion points in the charge, and the location of the collision point on the cord.[16]

Visualization of the Comparison Workflow

The following diagram illustrates the logical workflow for comparing experimental and calculated detonation parameters of HNS.



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Caption: Workflow for comparing HNS detonation parameters.

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